

# safe handling and storage procedures for 4-Bromo-2,5-dimethylaniline

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## Compound of Interest

Compound Name: 4-Bromo-2,5-dimethylaniline

Cat. No.: B189024

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## Application Notes and Protocols for 4-Bromo-2,5-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **4-Bromo-2,5-dimethylaniline** (CAS: 30273-40-6). The information is compiled from available safety data sheets and general safety guidelines for aromatic amines and halogenated compounds.

## Safety Data Summary

The following table summarizes the key safety and physical property data available for **4-Bromo-2,5-dimethylaniline**. It is important to note that a complete, detailed Safety Data Sheet (SDS) with all quantitative toxicological data is not readily available. The information presented is based on existing, limited SDS and chemical database information.

Property	Value	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[1][2]
GHS Signal Word	Warning	[1][2]
GHS Hazard Statements	H302: Harmful if swallowed	[1][2][3]
GHS Precautionary Statements	P264, P270, P301+P312, P330, P501	[1]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	[3]
Molecular Weight	200.08 g/mol	[3]
Physical Form	Solid	[1]
Melting Point	96 °C	[4]
Boiling Point	258.9±35.0 °C (Predicted)	[4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[1][4]
Storage Class	11 - Combustible Solids	[2]

## Experimental Protocols

### Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **4-Bromo-2,5-dimethylaniline** to minimize exposure.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are required.
- **Lab Coat:** A standard laboratory coat must be worn and kept fastened.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used in a well-ventilated area or a fume hood.

## Handling Procedures

**4-Bromo-2,5-dimethylaniline** is harmful if swallowed and should be handled with care.

Aromatic amines, as a class, can be toxic and may be absorbed through the skin.

- Engineering Controls: All handling of solid **4-Bromo-2,5-dimethylaniline** should be conducted in a certified chemical fume hood to avoid inhalation of dust.
- Weighing: When weighing the solid, use a balance inside the fume hood or in a ventilated enclosure.
- Spill Management:
  - In case of a small spill, carefully sweep up the solid material, avoiding dust generation.
  - Place the spilled material into a sealed, labeled container for proper waste disposal.
  - Clean the spill area with a suitable solvent and then wash with soap and water.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

## Storage Procedures

Proper storage is crucial to maintain the integrity of **4-Bromo-2,5-dimethylaniline** and to ensure safety.

- Container: Store in a tightly sealed, light-resistant container.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) in a dark place to prevent degradation.<sup>[1][4]</sup>
- Location: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.<sup>[5]</sup>  
While specific incompatibility data for this compound is limited, aromatic amines are generally incompatible with these substances.

## Disposal Procedures

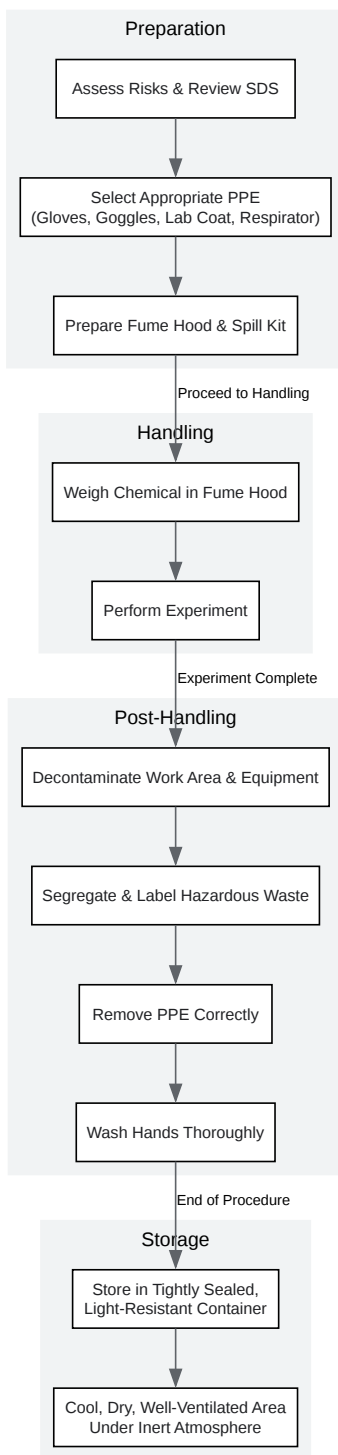
Dispose of **4-Bromo-2,5-dimethylaniline** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- **Waste Container:** Collect waste in a designated, properly labeled, and sealed container.
- **Disposal Route:** The recommended disposal method is to send the chemical waste to a licensed hazardous waste disposal facility. Do not dispose of it down the drain or in the general trash.

## Logical Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **4-Bromo-2,5-dimethylaniline**.

## Safe Handling and Storage of 4-Bromo-2,5-dimethylaniline

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## Safe Handling and Storage Workflow

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## References

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- 3. 4-Bromo-2,5-dimethylaniline | C<sub>8</sub>H<sub>10</sub>BrN | CID 8167130 - PubChem [pubchem.ncbi.nlm.nih.gov]
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